

A Researcher's Guide to EZH2 Antibody Specificity: A Cross-Validation Comparison

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For researchers in oncology, developmental biology, and epigenetics, the accurate detection of Enhancer of Zeste Homolog 2 (EZH2) is critical. As the catalytic subunit of the Polycomb Repressive Complex 2 (PRC2), EZH2 plays a pivotal role in gene silencing and is a key target in drug development. The specificity and reliability of the antibodies used to detect EZH2 are therefore paramount for generating reproducible and meaningful data. This guide provides a comparative overview of commercially available EZH2 antibodies, summarizing their performance in various applications based on manufacturer's data and independent validation projects.

Performance Comparison of EZH2 Antibodies

The following tables summarize the validated applications and available validation data for several commercially available EZH2 antibodies. This information has been compiled from manufacturer datasheets, the Human Protein Atlas, and the ENCODE Consortium's antibody validation database.

Table 1: EZH2 Antibody Performance in Western Blot (WB) and Immunoprecipitation (IP)



Vendor	Catalog Number	Туре	Host	Western Blot (WB) Validation	Immunopre cipitation (IP) Validation
Cell Signaling Tech.	#5246 (D2C9)	Monoclonal	Rabbit	Validated in various cell lines. User review confirms detection of endogenous levels.	Validated. Caution: A study has reported cross- reactivity with the RNA- binding protein SAFB in mouse embryonic stem cells under specific ChIP buffer conditions.[1]
Proteintech	21800-1-AP	Polyclonal	Rabbit	Validated in multiple cell lines including HepG2, Raji, and DU 145.	Validated.
Diagenode	C15410039	Polyclonal	Rabbit	Specificity confirmed by siRNA knockdown in HeLa cells.	Validated.
Thermo Fisher Sci.	36-6300	Polyclonal	Rabbit	Validated in human and mouse samples.	Validated.



Abcam	ab307646	Monoclonal	Rabbit	Validated in various cell lines.	Validated.
Elabscience	E-AB-63477	Polyclonal	Rabbit	Knockout (KO) validated in HeLa cells.	Not explicitly stated.

Table 2: EZH2 Antibody Performance in Chromatin Immunoprecipitation (ChIP/ChIP-seq) and Immunofluorescence (IF)/Immunohistochemistry (IHC)



Vendor	Catalog Number	Туре	Host	ChIP/ChIP- seq Validation	Immunofluo rescence (IF) / Immunohist ochemistry (IHC) Validation
Cell Signaling Tech.	#5246 (D2C9)	Monoclonal	Rabbit	Validated for ChIP and ChIP-seq.	Validated for Immunofluore scence (Immunocyto chemistry and Frozen) and Immunohisto chemistry (Paraffin).
Proteintech	21800-1-AP	Polyclonal	Rabbit	Not explicitly stated.	Validated for Immunofluore scence in HepG2 cells.
Diagenode	C15410039	Polyclonal	Rabbit	Validated for ChIP-qPCR and ChIP-seq in K562 cells.	Validated for Immunofluore scence in HeLa cells.
Thermo Fisher Sci.	36-6300	Polyclonal	Rabbit	Validated for ChIP.	Validated for Immunocytoc hemistry and Immunohisto chemistry (Paraffin) in human colon carcinoma and mouse testis.



Abcam	ab307646	Monoclonal	Rabbit	Validated for ChIP.	Validated for Immunocytoc hemistry/Imm unofluoresce nce in NCCIT and B16-F10 cells.
Human Protein Atlas	HPA029131	Polyclonal	Rabbit	Not available.	Supported for Immunocytoc hemistry in U- 251 MG cells and Validated for Immunohisto chemistry.[2]
ENCODE Project	Active Motif 39639	Polyclonal	Rabbit	Characterize d to ENCODE standards with exemption, deemed a well- established antibody lot. ChIP-seq comparison with H3K27me3 antibody shows high correlation.[3]	Not available from ENCODE.

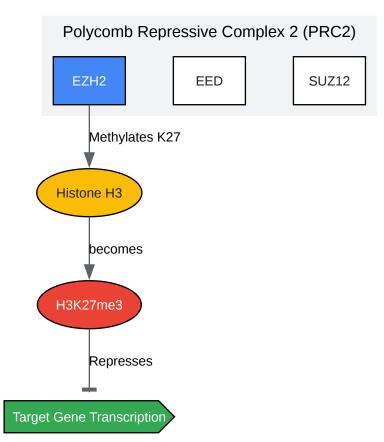


Signaling Pathway and Experimental Workflow Diagrams

To provide a better context for EZH2-related research, the following diagrams illustrate the core signaling pathway involving EZH2 and a typical workflow for antibody validation.

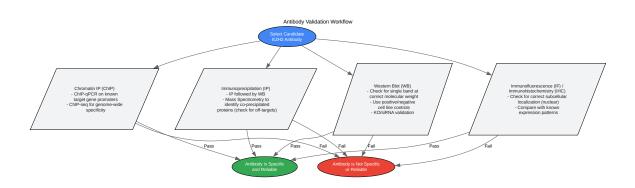


EZH2 Signaling Pathway



Gene Silencing





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References

 1. A monoclonal antibody raised against human EZH2 cross-reacts with the RNA-binding protein SAFB - PMC [pmc.ncbi.nlm.nih.gov]



- 2. EZH2 Antibodies The Human Protein Atlas [v16.proteinatlas.org]
- 3. ENCAB000BKW ENCODE [encodeproject.org]
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